

Improving the yield of L-Glycero-D-mannoheptose from bacterial fermentation.

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Compound of Interest

Compound Name: *L-Glycero-D-mannoheptose*

Cat. No.: *B15547444*

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Technical Support Center: L-Glycero-D-mannoheptose Production

Welcome to the technical support center for the fermentative production of **L-Glycero-D-mannoheptose**. This resource provides in-depth troubleshooting guides, frequently asked questions (FAQs), and detailed protocols to assist researchers, scientists, and drug development professionals in optimizing their experimental yields.

Frequently Asked Questions (FAQs)

Q1: What is **L-Glycero-D-mannoheptose** and why is it important?

L-glycero-D-manno-heptose (L,D-heptose) is a seven-carbon sugar that is a crucial and highly conserved component of the inner core region of lipopolysaccharides (LPS) in most Gram-negative bacteria.^{[1][2][3]} The conservation of this structure makes it a significant epitope of interest for the development of novel antibiotics and vaccines targeting bacterial cell walls.^{[1][2]} However, research has been historically limited by the poor availability of the pure compound.
^{[1][2]}

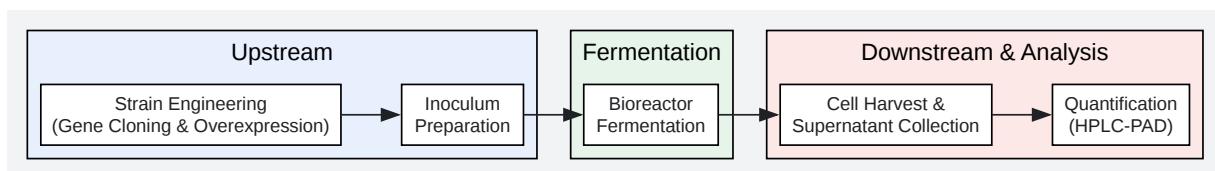
Q2: What is the biosynthetic pathway for **L-Glycero-D-mannoheptose** in bacteria like *E. coli*?

The biosynthesis of **L-Glycero-D-mannoheptose** is a multi-step enzymatic process that begins with a precursor from the pentose phosphate pathway, sedoheptulose 7-phosphate. In

Escherichia coli, the pathway is completed by four key enzymes that catalyze five reaction steps to produce the activated sugar nucleotide precursor, ADP-L-glycero-D-manno-heptose.[4][5][6]

The key enzymes involved are:

- GmhA: A sedoheptulose-7-phosphate isomerase.
- HldE: A bifunctional protein with D,D-heptose 7-phosphate kinase and D,D-heptose 1-phosphate adenylyltransferase activities.
- GmhB: A D,D-heptose 1,7-bisphosphate phosphatase.
- HldD: An ADP-D-glycero-D-manno-heptose 6-epimerase that completes the final step.[4][5]



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